An In-depth Technical Guide to the Thermodynamic Properties of Propylene Gas

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Compound of Interest

Compound Name:	*Propylene*
CAS No.:	*115-07-1*
Cat. No.:	*B089431*

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Abstract

Propylene (C_3H_6), a colorless, flammable gas, is a cornerstone of the petrochemical industry, serving as a primary feedstock for the production of poly**propylene**, **propylene** oxide, and other critical chemical intermediates.[1] A comprehensive understanding of its thermodynamic properties is paramount for the design, optimization, and safe operation of chemical processes, as well as for fundamental research in physical chemistry and fluid dynamics. This guide provides a detailed exploration of the thermodynamic behavior of **propylene** gas, intended for researchers, scientists, and drug development professionals who require a thorough and practical understanding of this vital compound. We will delve into its equation of state, caloric properties, transport phenomena, and the experimental methodologies used to determine these characteristics, ensuring a blend of theoretical depth and practical applicability.

Fundamental Properties and Equation of State

The thermodynamic behavior of any substance is rooted in its fundamental physical properties. For **propylene**, these foundational data points are crucial for any thermodynamic calculation.

Table 1: Fundamental Physical Properties of **Propylene**

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Property	Value
Chemical Formula	C_3H_6[2]
Molar Mass	42.081 g/mol [2]
Normal Boiling Point	-47.6 °C (225.6 K)[2]
Melting Point	-185.2 °C (88.0 K)[2]
Critical Temperature	91.8 °C (365.0 K)[3]
Critical Pressure	4.62 MPa (45.6 atm)[3]
Critical Density	223.4 kg/m ^{3}[1]
Acentric Factor	0.144

Equation of State (EoS)

The relationship between pressure (P), volume (V), and temperature (T) of a fluid is described by its equation of state. For **propylene**, particularly at high pressures and temperatures where ideal gas behavior is not a valid assumption, more complex equations are necessary. A highly accurate representation of **propylene**'s thermodynamic properties can be achieved using the fundamental equation of state developed by Reiner Tillner-Roth.[4] This equation is valid for temperatures ranging from 100 K to 600 K and pressures up to 200 MPa.[4]

The causality behind employing such a sophisticated EoS lies in its ability to accurately predict a wide range of thermodynamic properties, including enthalpy, entropy, and heat capacities, from a single formulation. This self-validating system ensures thermodynamic consistency across different properties.

For many engineering applications, cubic equations of state such as the Peng-Robinson (PR) or Soave-Redlich-Kwong (SRK) EoS provide a good balance between accuracy and computational simplicity. These equations are particularly useful for phase equilibrium calculations.

Caloric Properties: A Deeper Dive into Energy Content

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Caloric properties, such as specific heat capacity, enthalpy, and entropy, are essential for energy balance calculations in chemical processes.

Specific Heat Capacity (Cp and Cv)

Specific heat capacity is the amount of heat required to raise the temperature of a unit mass of a substance by one degree. For gases, it is important to distinguish between specific heat at constant pressure (Cp) and at constant volume (Cv).

The ideal gas heat capacity of **propylene** is a function of temperature. The methyl group (CH_3) in the **propylene** molecule can rotate around the C-C bond, contributing a specific internal rotational component to its thermodynamic properties.[5]

Table 2: Ideal Gas Specific Heat Capacity (Cp) of **Propylene** at 1 atm[6]

Temperature (K)	Cp (J/mol·K)
298.15	64.32
400	80.45
500	95.17
600	108.00
800	128.72
1000	144.44
1500	169.18

The difference between Cp and Cv for an ideal gas is equal to the ideal gas constant (R). The ratio of specific heats ($\gamma = Cp/Cv$) is a crucial parameter in fluid dynamics, particularly in the study of compressible flow.

Enthalpy and Entropy

Enthalpy (H) is a measure of the total energy of a thermodynamic system, while entropy (S) is a measure of its disorder. The standard enthalpy of formation ($\Delta fH°$) for **propylene** gas is a key value in thermochemical calculations.

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- Standard Enthalpy of Formation (ΔfH°gas): +20.41 kJ/mol[7]
- Standard Gas Enthalpy of Combustion (ΔcH°gas): -2057.7 ± 0.6 kJ/mol[7]

For practical applications, the reference state for enthalpy and entropy is often set to zero for the ideal gas state at a specific temperature and pressure (e.g., h=0 kJ/kg and s=0 kJ/kg-K at 298.15 K and 101.325 kPa).[4]

Transport Properties: Understanding Fluid Motion and Heat Transfer

Transport properties govern the movement of mass, momentum, and energy within a fluid. For **propylene** gas, viscosity and thermal conductivity are the most critical transport properties.

Viscosity

Viscosity is a measure of a fluid's resistance to flow. The viscosity of **propylene** gas increases with temperature.

Table 3: Viscosity of **Propylene** Gas at 1 atm

Temperature (°C)	Viscosity (μPa·s)
16.7	8.34[2]

Thermal Conductivity

Thermal conductivity is the property of a material to conduct heat. Similar to viscosity, the thermal conductivity of **propylene** gas increases with temperature.

Table 4: Thermal Conductivity of **Propylene** Gas at 1 atm

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Temperature (°C)	Thermal Conductivity (mW/m·K)
0	14.667[8]
15	16.1[8]
25	17.095[8]

The Joule-Thomson Effect: A Key Consideration in Gas Expansion

The Joule-Thomson effect describes the temperature change of a real gas when it is forced through a valve or porous plug while being kept insulated, a process known as throttling or isenthalpic expansion.[9] The Joule-Thomson coefficient (μJT) is defined as the change in temperature with respect to a change in pressure at constant enthalpy:

$$\mu_{JT} = \left(\frac{\partial T}{\partial P}\right)_H$$

A positive Joule-Thomson coefficient indicates that the gas will cool upon expansion, while a negative coefficient means it will heat up.[5] For **propylene**, the Joule-Thomson coefficient is positive under typical industrial conditions, meaning it cools upon expansion.[5] This is a critical consideration in processes involving pressure reduction, such as in refrigeration cycles and gas liquefaction. The temperature at which the Joule-Thomson coefficient changes sign is known as the inversion temperature. For **propylene**, the maximum inversion temperature is estimated to be around 1341 K based on the SRK EoS.[5]

Experimental Determination of Thermodynamic Properties

The accurate determination of thermodynamic properties relies on precise experimental measurements. These protocols serve as self-validating systems, ensuring the reliability of the obtained data.

Measurement of Specific Heat Capacity

A common method for determining the specific heat capacity of a gas is through calorimetry.[10][11]

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Experimental Protocol: Constant-Pressure Calorimetry

- A known mass of **propylene** gas is passed through a constant-flow calorimeter at a steady rate.
- The gas is heated by an electric heater with a known power input (Q).
- The temperature of the gas is measured before (T_in) and after (T_out) the heater using calibrated thermometers.
- The specific heat at constant pressure (Cp) is then calculated using the equation:

  $Cp = Q / (\dot{m} * (T_{out} - T_{in}))$

  where $\dot{m}$ is the mass flow rate of the gas.

The key to this experiment's trustworthiness is the precise control and measurement of the mass flow rate and the electrical power supplied to the heater, along with accurate temperature measurements.

Measurement of Viscosity

The viscosity of gases can be determined using various types of viscometers.[7] The capillary tube viscometer is a widely used and reliable method.

Experimental Protocol: Capillary Tube Viscometry

- A known volume of **propylene** gas is allowed to flow through a capillary tube of known length and radius.
- The pressure difference (ΔP) across the capillary is maintained at a constant value.
- The flow rate (Q) of the gas is measured.
- The viscosity (η) is then calculated using the Hagen-Poiseuille equation:

  $\eta = (\pi * r^4 * \Delta P) / (8 * L * Q)$

  where r is the radius of the capillary, L is its length.

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The accuracy of this method is highly dependent on the precise measurement of the capillary dimensions and the control of the pressure difference and flow rate.

Measurement of Thermal Conductivity

The transient hot-wire method is a highly accurate and widely used technique for measuring the thermal conductivity of gases.[12][13]

Experimental Protocol: Transient Hot-Wire Method

- A thin platinum wire is submerged in the **propylene** gas sample.
- A step voltage is applied to the wire, causing it to heat up.
- The wire acts as both a heating element and a resistance thermometer. The change in its resistance over a short period (typically around 1 second) is measured with high precision.
- The thermal conductivity (λ) of the gas is determined from the rate of temperature increase of the wire. The short measurement time minimizes the effects of convection.[12][14]

This method is considered an absolute technique, meaning it does not require calibration with a reference material, which enhances its trustworthiness.[13]

Visualizing Thermodynamic Behavior

Diagrams are powerful tools for understanding the relationships between thermodynamic properties and the phase behavior of a substance.

Propylene Phase Diagram

The phase diagram illustrates the conditions of temperature and pressure at which **propylene** exists as a solid, liquid, or gas.

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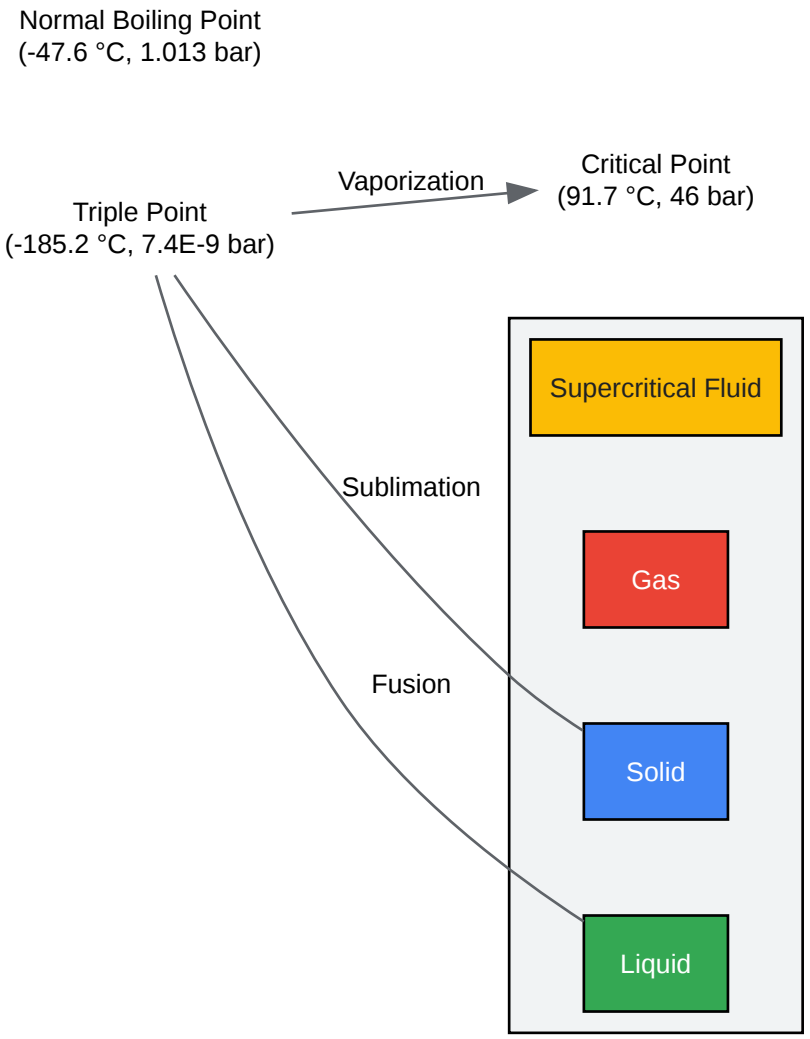
Propylene Phase Diagram



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Caption: A simplified phase diagram of **propylene** illustrating the solid, liquid, gas, and supercritical fluid regions.

Interrelation of Thermodynamic Properties

The fundamental equation of state serves as the cornerstone from which other thermodynamic properties can be derived through mathematical operations.

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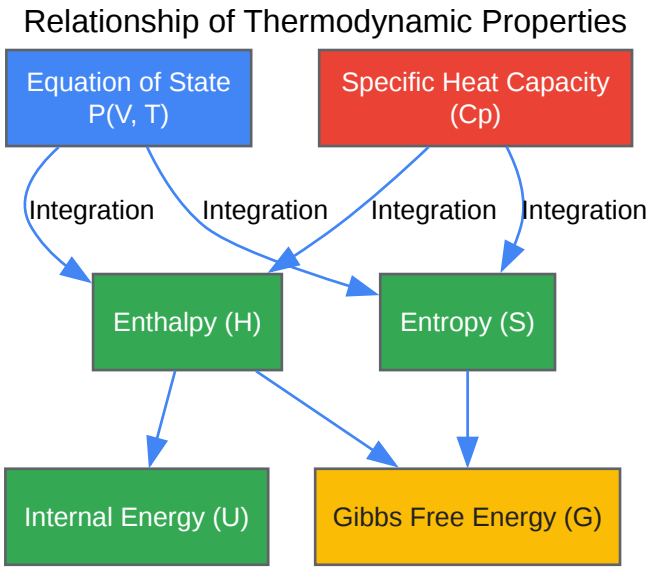

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Caption: The central role of the Equation of State and Specific Heat Capacity in deriving other key thermodynamic properties.

Conclusion

A thorough grasp of the thermodynamic properties of **propylene** gas is indispensable for its efficient and safe utilization in scientific research and industrial processes. This guide has provided a comprehensive overview of these properties, from the fundamental equation of state to caloric and transport properties, and has detailed the experimental methodologies that ensure the accuracy and reliability of this data. By synthesizing theoretical principles with practical experimental insights, this document serves as a valuable resource for professionals working with this important industrial chemical.

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